

Technical Guide: Spectral Analysis of 3-Bromo-5-fluorobenzaldehyde[1]

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Compound of Interest

Compound Name: 3-Bromo-5-fluorobenzaldehyde

CAS No.: 188813-02-7

Cat. No.: B068483

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Executive Summary & Structural Logic

3-Bromo-5-fluorobenzaldehyde is a tri-substituted benzene derivative characterized by a lack of symmetry (

point group). This asymmetry is the primary driver of its spectral complexity. Unlike its para- or ortho- isomers, the meta-substitution pattern (1,3,5-positions) creates a unique magnetic environment for every proton and carbon atom, eliminating chemical equivalence.

- Molecular Formula:

[1][2][3]

- Molecular Weight: 203.01 g/mol [1][3]

- Key Structural Features:

- Aldehyde (-CHO): Strong electron-withdrawing group (EWG), deshielding ortho protons.
- Bromine (-Br): Weakly deactivating, heavy atom effect (spin-orbit coupling).

- Fluorine (-F): High electronegativity, causing significant

-coupling splitting in both

and

NMR.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the most immediate confirmation of the halogenation pattern. The presence of bromine creates a distinct isotopic signature that serves as a primary identity check.

Isotopic Pattern & Fragmentation

The natural abundance of bromine isotopes (

and

) is approximately 1:1 (50.69% vs 49.31%). This results in a "twin peak" molecular ion cluster.

Ion Identity	m/z Value	Relative Intensity	Description
Molecular Ion ()	202	100%	Contains
Isotope Peak ()	204	~98%	Contains
Fragment ()	201 / 203	Low	Loss of aldehydic proton
Fragment ()	173 / 175	High	Loss of formyl radical (29 Da)
Fragment ()	123	Medium	Loss of Bromine; leaves

Diagnostic Rule: If the M+2 peak is absent or significantly lower than 90% of the M+ peak, the sample is likely contaminated with a non-brominated impurity (e.g., 3-fluorobenzaldehyde).

Infrared Spectroscopy (IR)

IR analysis is best used to confirm the functional group integrity, specifically the aldehyde and the halogen-carbon bonds.

Key Absorption Bands

- Carbonyl Stretch (C=O): $1700\text{--}1710\text{ cm}^{-1}$. A sharp, intense peak characteristic of conjugated aldehydes.
- Aldehyde C-H Stretch: $2750\text{ \& } 2850\text{ cm}^{-1}$. The "Fermi doublet" is a classic identifier for the aldehyde group, distinguishing it from ketones.
- Aromatic C=C Stretch: $1580\text{ \& } 1475\text{ cm}^{-1}$. Skeletal vibrations of the benzene ring.
- C-F Stretch: $1200\text{--}1250\text{ cm}^{-1}$. A strong, broad band due to the high polarity of the Carbon-Fluorine bond.
- C-Br Stretch: $600\text{--}700\text{ cm}^{-1}$. Found in the fingerprint region.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for structural elucidation. The presence of Fluorine-19 (spin 1/2) introduces heteronuclear coupling (

and

), which splits proton and carbon signals into doublets.

Experimental Protocol: Sample Preparation

- Solvent: Deuterated Chloroform () is the standard solvent.
- Concentration: 10–15 mg of sample in 0.6 mL solvent for

; 30–50 mg for

.

- Reference: TMS (0.00 ppm) or residual

(7.26 ppm for

, 77.16 ppm for

).

¹H NMR Data (400 MHz, CDCl₃)

The molecule has three aromatic protons (H2, H4, H6) and one aldehyde proton.

Proton Position	Shift (ppm)	Multiplicity	Coupling Constants (Hz)	Interpretation
-CHO	9.95	Singlet (s)	-	Deshielded by anisotropy of C=O.
H2 (btwn Br/CHO)	7.92	Singlet (br s)	Hz	Most deshielded aromatic H due to ortho-CHO and ortho-Br.
H6 (btwn F/CHO)	7.65	Doublet (d)	Hz	Large coupling to ortho-Fluorine.
H4 (btwn Br/F)	7.50	Doublet (d)	Hz	Shielded relative to H2/H6; dominated by F coupling.

Note on Coupling: H2 appears as a singlet or a narrow triplet because it is para to the Fluorine (negligible

) and only has weak meta coupling () to H4 and H6. H4 and H6 are both ortho to Fluorine, resulting in distinct doublets.

C NMR Data (100 MHz, CDCl₃)

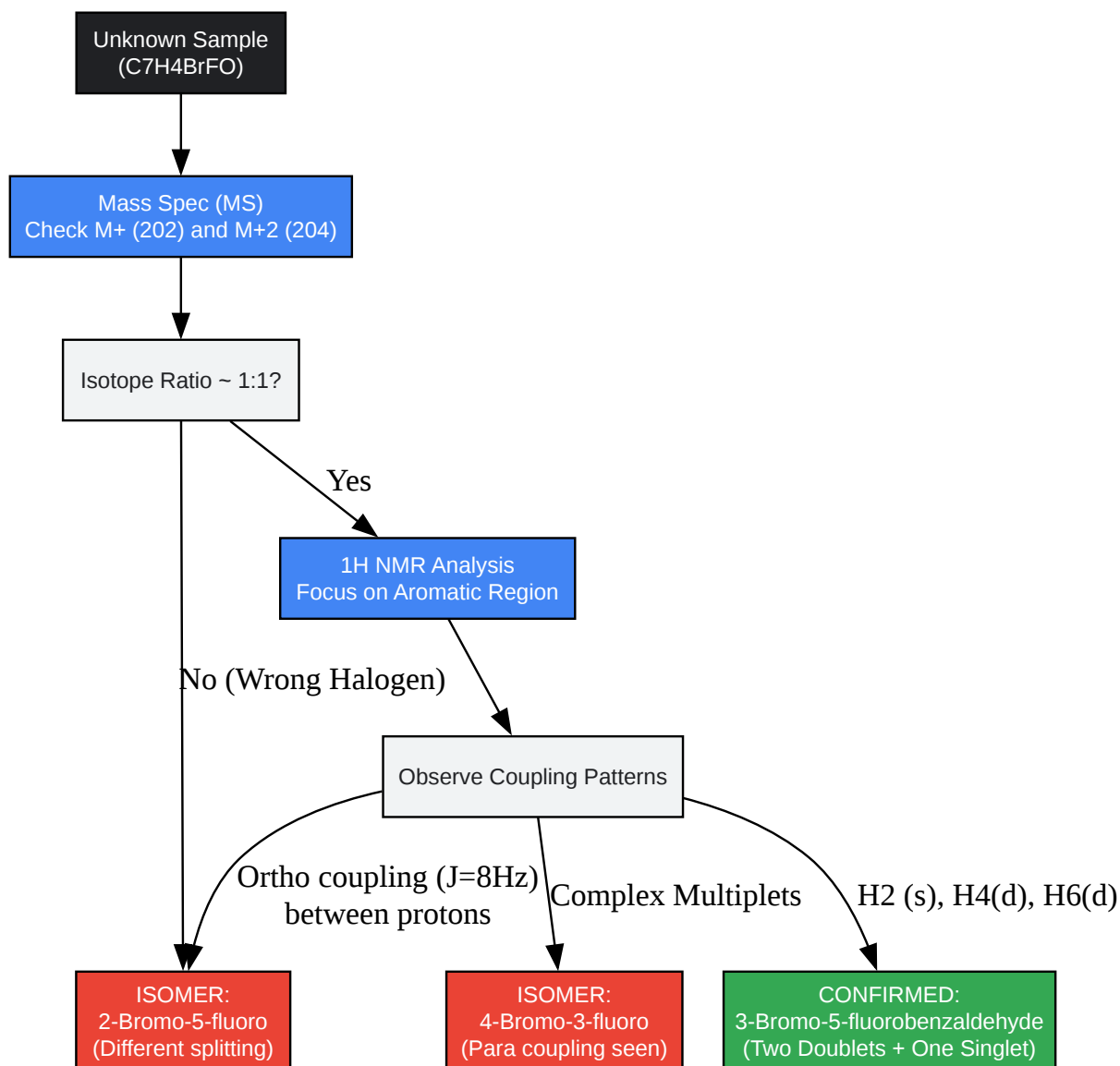
Carbon signals are split by

. The magnitude of the coupling constant () indicates the distance from the fluorine atom.

- C-F (C5): ~163 ppm (Doublet, Hz).
- C=O (C7): ~190 ppm (Singlet or weak doublet).
- C-Br (C3): ~123 ppm (Doublet, Hz).
- Aromatic CH (C2, C4, C6):
 - C4 (Ortho to F): ~120 ppm (Doublet, Hz).
 - C6 (Ortho to F): ~115 ppm (Doublet, Hz).
 - C2 (Para to F): ~130 ppm (Doublet, Hz).

Structural Validation Workflow (Graphviz)

The following diagram illustrates the logical decision tree for validating **3-Bromo-5-fluorobenzaldehyde** against common synthesis byproducts (isomers).



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Caption: Logical workflow for distinguishing **3-Bromo-5-fluorobenzaldehyde** from structural isomers using MS and NMR coupling constants.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 188813-02-7. Retrieved from [\[Link\]](#)

- Reich, H. J. (2024). WinPLT: NMR Chemical Shift Prediction Tables for Substituted Benzenes. University of Wisconsin-Madison. Retrieved from [\[Link\]](#)

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Sources

- 1. scbt.com [scbt.com]
- 2. nbinno.com [nbinno.com]
- 3. Synthesis routes of 5-Bromo-2-fluorobenzaldehyde [benchchem.com]
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